

# Personal protective equipment for handling 3-O-cis-p-Coumaroyltormentic acid

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## Compound of Interest

Compound Name: 3-O-cis-p-Coumaroyltormentic acid

Cat. No.: B15594785

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## Essential Safety and Handling Guide for 3-O-cis-p-Coumaroyltormentic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-O-cis-p-Coumaroyltormentic acid** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

While a specific Safety Data Sheet (SDS) for **3-O-cis-p-Coumaroyltormentic acid** is not readily available, the following guidelines are based on best practices for handling powdered organic acids and are supplemented by data from chemical suppliers.

## Compound Identification and Properties

A summary of the known quantitative data for **3-O-cis-p-Coumaroyltormentic acid** is presented below.

Property	Value	Source
CAS Number	121072-40-0	[1]
Molecular Formula	C <sub>39</sub> H <sub>54</sub> O <sub>7</sub>	[1]
Molecular Weight	634.9 g/mol	[1]
Purity	≥98%	[1]
Storage Temperature	-20°C	[1]
Storage Conditions	Under inert atmosphere	[1]

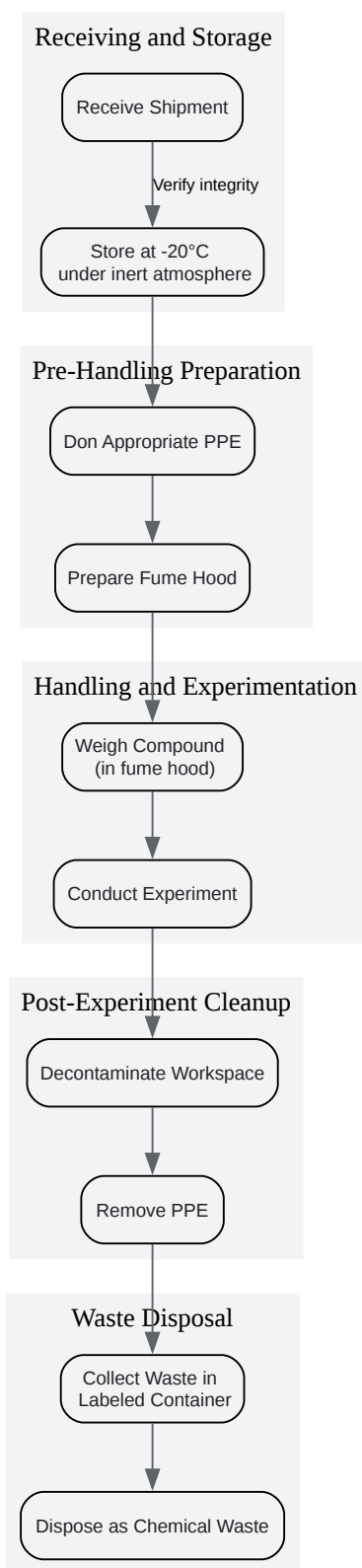
## Personal Protective Equipment (PPE)

Adherence to proper PPE is the first line of defense against potential exposure. The following table outlines the recommended PPE for handling **3-O-cis-p-Coumaroyltormentic acid**, which is presumed to be a powdered substance.

Body Part	PPE Recommendation	Rationale
Eyes/Face	Safety goggles and a face shield	Provides protection from splashes and airborne particles.[2][3]
Hands	Chemical-resistant nitrile gloves (double-gloving recommended)	Protects skin from direct contact.[2][4] Powder-free gloves are advised to prevent contamination.[2]
Body	Laboratory coat and long-sleeved clothing	Protects skin from accidental spills.[5]
Respiratory	N95 or N100 respirator	Essential for handling powdered chemicals to prevent inhalation of fine dust particles.[2][5]
Feet	Closed-toe shoes	Protects feet from spills and falling objects.[5]

## Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **3-O-cis-p-Coumaroyltormentic acid** from receipt to disposal.



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**Caption:** Safe handling workflow for **3-O-cis-p-Coumaroyltormentic acid**.

## Operational Plan: Step-by-Step Guidance

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the product is **3-O-cis-p-Coumaroyltormentic acid** and note the purity.
- Store the container in a freezer at -20°C under an inert atmosphere as recommended.[\[1\]](#)

### 2. Preparation for Handling:

- Always handle this compound within a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)
- Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[7\]](#)
- Don all required personal protective equipment as outlined in the PPE table.

### 3. Handling and Use:

- When weighing the powdered compound, do so within the fume hood to contain any dust. Avoid actions that could generate dust.[\[6\]](#)
- Use the smallest practical quantity for your experiment to minimize waste and potential exposure.[\[6\]](#)
- If preparing a solution, always add the acid to the solvent, never the other way around, to prevent splashing and exothermic reactions.[\[6\]](#)[\[7\]](#)

### 4. Post-Handling and Cleanup:

- After handling, thoroughly decontaminate all surfaces and equipment.
- Wash hands thoroughly with soap and water after removing gloves.[\[6\]](#)

## Disposal Plan

- Waste Collection:

- Collect all waste materials, including unused compounds, contaminated consumables (e.g., pipette tips, weighing paper), and empty containers, in a designated and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility is confirmed. Organic acid waste should be segregated from bases and other incompatible materials.[6]
- Waste Disposal:
  - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
  - Never dispose of this compound down the drain.[6]
  - Follow all local, state, and federal regulations for chemical waste disposal.

Disclaimer: The information provided in this guide is intended for trained laboratory personnel and is based on general safety principles for handling similar chemical compounds. A thorough risk assessment should be conducted before beginning any work with **3-O-cis-p-Coumaroyltormentic acid**. Always consult with your institution's safety officer for specific guidance.

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## References

- 1. [usbio.net](http://usbio.net) [usbio.net]
- 2. [pppmag.com](http://pppmag.com) [pppmag.com]
- 3. Personal protective equipment - Wikipedia [en.wikipedia.org]
- 4. PPE and Safety for Chemical Handling [acsmaterial.com]
- 5. [nspcoatings.co.uk](http://nspcoatings.co.uk) [nspcoatings.co.uk]
- 6. [ehs.washington.edu](http://ehs.washington.edu) [ehs.washington.edu]

- 7. csub.edu [csub.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-O-cis-p-Coumaroyltormentic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15594785#personal-protective-equipment-for-handling-3-o-cis-p-coumaroyltormentic-acid]

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